

A Comparative Guide to the Reactivity of 2- vs. 4-Pyridinecarboxaldehyde

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Pyridine-4-carbaldehyde;hydrochloride*

CAS No.: 93061-73-5

Cat. No.: B14344274

[Get Quote](#)

For researchers, medicinal chemists, and professionals in drug development, the choice between isomeric building blocks is a critical decision that dictates synthetic strategy and molecular function. 2-Pyridinecarboxaldehyde and 4-Pyridinecarboxaldehyde, while structurally similar, exhibit distinct reactivity profiles governed by the electronic interplay between the pyridine nitrogen and the aldehyde functional group. This guide provides an in-depth comparison of their chemical behavior, supported by experimental insights and mechanistic rationale, to inform their strategic application in synthesis and bioconjugation.

Foundational Properties: An Isomeric Overview

At a glance, both molecules share the same molecular formula (C_6H_5NO) and molecular weight (107.11 g/mol).^{[1][2]} They are typically yellow to brown liquids used widely as intermediates in organic synthesis.^{[1][3]} However, the positional difference of the aldehyde group—ortho (position 2) versus para (position 4) to the ring nitrogen—is the wellspring of their divergent chemical personalities.

Property	2-Pyridinecarboxaldehyde	4-Pyridinecarboxaldehyde
Synonyms	Picolinaldehyde, 2-Formylpyridine[4][5][6]	Isonicotinaldehyde, 4-Formylpyridine[7]
CAS Number	1121-60-4[4]	872-85-5[7]
Appearance	Colorless to yellow oily liquid[1][4]	Yellow-brown liquid[3][8][9]
Boiling Point	181 °C[1][4]	71-73 °C / 10 mmHg[8]
Density	~1.126 g/mL at 25 °C[1][4]	~1.137 g/mL at 20 °C[8]
Solubility	Soluble in water[1]	Soluble in water and ether[8]

The Electronic Landscape: Understanding the "Why"

The reactivity of the aldehyde's carbonyl carbon is fundamentally controlled by its electrophilicity. The electron-deficient pyridine ring, due to the electronegative nitrogen, withdraws electron density from the aldehyde group in both isomers, but the mechanism and magnitude of this effect differ significantly.

- 4-Pyridinecarboxaldehyde: The nitrogen atom at the para position exerts a powerful electron-withdrawing effect through both resonance (mesomeric effect) and induction. This delocalization of electrons creates a substantial partial positive charge on the carbonyl carbon, rendering it highly electrophilic and thus more reactive toward nucleophiles.
- 2-Pyridinecarboxaldehyde: The nitrogen atom is in the ortho position, exerting a strong inductive electron-withdrawing effect. However, the proximity of the nitrogen's lone pair of electrons to the aldehyde group can lead to complex interactions, including the potential for intramolecular hydrogen bonding in hydrated forms or chelation in reaction intermediates. This proximity can modulate the aldehyde's electrophilicity in ways not seen in the 4-isomer. [10] Furthermore, studies have shown that 2-pyridinecarboxaldehyde predominantly exists in an s-trans conformation, which influences its electronic structure and ionization dynamics. [10]

Caption: Resonance delocalization enhances the electrophilicity of the carbonyl carbon in both isomers.

Comparative Reactivity in Core Organic Reactions

The electronic differences between the two isomers manifest in their performance across a range of fundamental reaction classes.

A. Nucleophilic Addition

Nucleophilic addition to the carbonyl group is a hallmark reaction of aldehydes. The enhanced electrophilicity of the carbonyl carbon in 4-pyridinecarboxaldehyde makes it generally more susceptible to nucleophilic attack than the 2-isomer.

A clear example is the reversible hydration of the aldehyde group in an aqueous solution. The equilibrium of this reaction favors the hydrate form more for aldehydes with higher electrophilicity. Studies on the kinetics of hydration and catalysis by metal ions have demonstrated these differences. For instance, metal ion catalysis of hydration is significantly more efficient for 2-pyridinecarboxaldehyde, where the metal can form a chelate with the pyridine nitrogen and the aldehyde oxygen; this effect is minimal for the 4-isomer, where such chelation is impossible.^[11] However, in the absence of such chelating effects, the intrinsic reactivity of the 4-isomer's aldehyde is higher.^[12]

Caption: The two-step process of nucleophilic addition to a pyridinecarboxaldehyde.

B. Condensation Reactions: The Knoevenagel Condensation

The Knoevenagel condensation is a powerful C=C bond-forming reaction between an aldehyde and an active methylene compound, often catalyzed by a weak base.^{[13][14]} Both 2- and 4-pyridinecarboxaldehyde are effective substrates for this reaction, producing α,β -unsaturated products that are valuable in materials science and medicinal chemistry.^[15] Interestingly, this reaction can proceed efficiently even without a catalyst in an environmentally benign water/ethanol mixture.^[16]

This protocol provides a self-validating, reproducible method for the Knoevenagel condensation, demonstrating the intrinsic reactivity of the pyridinecarboxaldehydes.

Objective: To synthesize an electron-deficient alkene via the Knoevenagel condensation of a pyridinecarboxaldehyde with malononitrile.

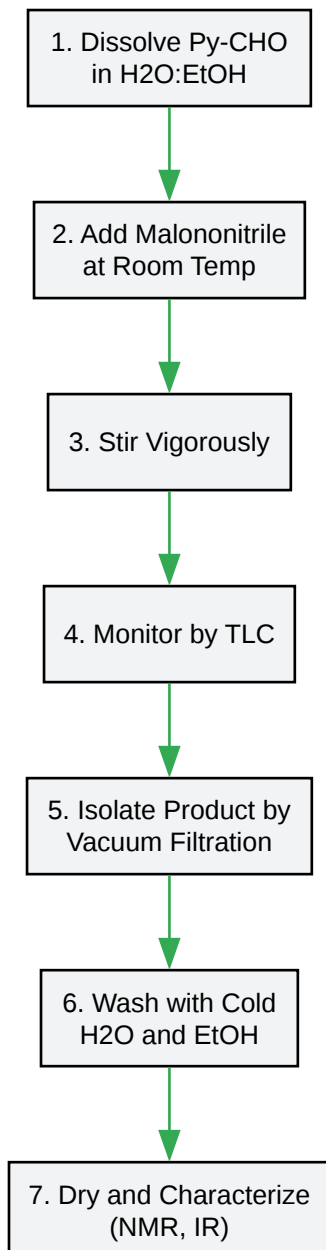
Materials:

- Pyridinecarboxaldehyde (2- or 4-isomer) (1.0 mmol)
- Malononitrile (1.0 mmol)
- Ethanol (EtOH)
- Deionized Water (H₂O)
- Round-bottom flask, magnetic stirrer, TLC plates

Procedure:

- **Reactant Setup:** In a 25 mL round-bottom flask, dissolve the pyridinecarboxaldehyde (1.0 mmol) in 5 mL of a 1:1 (v/v) mixture of H₂O:EtOH.
- **Addition:** Add malononitrile (1.0 mmol) to the solution at room temperature.
- **Reaction:** Stir the mixture vigorously at room temperature. The reaction is typically rapid, and a precipitate of the product may form.
- **Monitoring:** Monitor the reaction's progress via Thin Layer Chromatography (TLC) until the starting aldehyde spot is consumed (typically within 1-2 hours).
- **Isolation:** Collect the solid product by vacuum filtration using a Büchner funnel.
- **Purification:** Wash the collected solid with cold water and then a small amount of cold ethanol to remove any unreacted starting materials.
- **Drying & Characterization:** Dry the product under a vacuum. Characterize the structure and purity using IR, ¹H-NMR, and ¹³C-NMR spectroscopy.^[16]

Workflow: Knoevenagel Condensation Protocol



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for the catalyst-free Knoevenagel condensation.

The Unique Reactivity of 2-Pyridinecarboxaldehyde: A Case of Neighboring Group Participation

The most striking differences in reactivity arise from the ortho-position of the nitrogen in 2-pyridinecarboxaldehyde. This proximity enables unique reaction pathways unavailable to the 4-isomer.

A. Chelation and Ligand Formation

2-Pyridinecarboxaldehyde is a premier building block for multidentate ligands. It readily reacts with primary amines to form Schiff bases (imines). The resulting iminopyridine moiety can act as a robust bidentate ligand, where both the pyridine nitrogen and the imine nitrogen can coordinate to a metal ion, forming a stable five-membered chelate ring.^[4]^[17] This chelating ability is foundational in coordination chemistry and catalysis. 4-Pyridinecarboxaldehyde can also form imines, but they can only act as monodentate ligands, lacking the stabilizing chelate effect.

B. Site-Selective N-Terminal Protein Modification

A powerful application exclusive to 2-pyridinecarboxaldehyde is its ability to selectively modify the N-terminal α -amine of proteins and peptides.^[18]^[19] The reaction proceeds through the initial formation of an imine, which then undergoes a rapid, intramolecular cyclization with the adjacent peptide backbone amide. This forms a stable imidazolidinone linkage.^[12]

This reaction is highly specific because the geometry required for the secondary cyclization step is only possible at the N-terminus; the ϵ -amine of lysine residues, while nucleophilic, cannot participate in this cyclization. In direct comparisons, 2-pyridinecarboxaldehyde showed significantly higher efficiency for modifying the N-terminus of angiotensin than 4-pyridinecarboxaldehyde (84% vs. 28% conversion).^[12] This unique reactivity has made 2-pyridinecarboxaldehydes a leading class of reagents for creating homogeneous bioconjugates for therapeutic and diagnostic applications.^[12]^[18]

Caption: Reaction pathway for the selective labeling of protein N-termini by 2-pyridinecarboxaldehyde.

Summary of Reactivity Differences

Feature / Reaction	2-Pyridinecarboxaldehyde	4-Pyridinecarboxaldehyde	Rationale
Carbonyl Electrophilicity	High	Very High	Stronger resonance and inductive effect from para-N enhances the partial positive charge on the carbonyl carbon.
Nucleophilic Addition	Reactive	More Reactive	Higher electrophilicity of the carbonyl carbon.
Chelate Formation	Yes (Bidentate Ligands)	No (Monodentate Ligands)	Ortho-nitrogen allows for the formation of a stable 5-membered chelate ring with the imine nitrogen.
N-Terminal Protein Ligation	Highly Efficient & Specific	Inefficient	Requires intramolecular cyclization, which is only geometrically feasible for the 2-isomer. [12]

Conclusion

While both 2- and 4-pyridinecarboxaldehyde are versatile and indispensable reagents, their reactivity is not interchangeable. The choice between them should be a deliberate one, guided by the specific chemical transformation desired.

4-Pyridinecarboxaldehyde should be the preferred isomer when maximizing the intrinsic reactivity of the aldehyde group is the primary goal, such as in standard nucleophilic additions or condensations where high electrophilicity is paramount.

2-Pyridinecarboxaldehyde offers unique synthetic opportunities that leverage the neighboring group participation of the ortho-nitrogen. It is the superior choice for the synthesis of chelating ligands and, critically, for the highly specific and covalent modification of protein N-termini—a domain where the 4-isomer cannot effectively compete.

Understanding these nuanced, electronically-driven differences empowers researchers to make informed decisions, enabling more efficient synthetic routes and the design of novel, functional molecules.

References

- A facile catalyst-free Knoevenagel condensation of pyridinecarbaldehydes and active methylene compounds. Bulgarian Chemical Communications. [\[Link\]](#)
- Isonicotinaldehyde. ChemBK. [\[Link\]](#)
- A Time-Resolved SERS Study of the Adsorption and Electrochemical Reduction of 4-Pyridinecarboxaldehyde and 4-(Hydroxymethyl)pyridine. ACS Publications. [\[Link\]](#)
- Nucleophilic addition reactions to pyridines. Organic Chemistry. [\[Link\]](#)
- Emission Spectra and Electronic Energy Levels of the Rotational Isomers of Pyridinecarboxaldehyde Vapors. The Journal of Physical Chemistry A - ACS Publications. [\[Link\]](#)
- Chemical Properties of 4-Pyridinecarboxaldehyde (CAS 872-85-5). Cheméo. [\[Link\]](#)
- Isonicotinaldehyde 1-oxide. PubChem. [\[Link\]](#)
- Deciphering the electronic structure and conformational stability of 2-pyridinecarboxaldehyde. RSC Publishing. [\[Link\]](#)
- Unraveling the Conformational and Electronic Landscape of 3-Pyridinecarboxaldehyde: A Spectroscopic Journey through Conformer-Specific Ionization. PMC. [\[Link\]](#)
- The effect of pyridinecarboxaldehyde functionalisation on reactivity and N-terminal protein modification. ChemRxiv. [\[Link\]](#)

- Effect of Pyridinecarboxaldehyde Functionalization on Reactivity and N-Terminal Protein Modification. JACS Au - ACS Publications. [\[Link\]](#)
- 4-Pyridinecarboxaldehyde. PubChem. [\[Link\]](#)
- Unraveling the Conformational and Electronic Landscape of 3-Pyridinecarboxaldehyde: A Spectroscopic Journey through Conformer-Specific Ionization. ACS Physical Chemistry Au - ACS Publications. [\[Link\]](#)
- Knoevenagel Condensation Doebner Modification. Organic Chemistry Portal. [\[Link\]](#)
- Pyridinecarboxaldehydes: Structures, Vibrational Assignments and Molecular Characteristics Using Experimental and Theoretical Methods. ResearchGate. [\[Link\]](#)
- Pyrene-Conjugated, 2-Pyridinecarboxaldehyde Derivatives as N-Terminus-Specific Tags for MALDI- and LALDI-MS. PMC. [\[Link\]](#)
- (PDF) Solvent and Structure Effects on Electronic Absorption Spectra of the Isomeric Pyridinecarboxylic Acids. ResearchGate. [\[Link\]](#)
- Synthesis and Characterization of Novel Pyridine Periodic Mesoporous Organosilicas and Its Catalytic Activity in the Knoevenagel Condensation Reaction. PMC. [\[Link\]](#)
- Pyridine. Wikipedia. [\[Link\]](#)
- Knoevenagel condensation. Wikipedia. [\[Link\]](#)
- Pyridine Synthesis: Cliff Notes. Baran Lab. [\[Link\]](#)
- Pyridine synthesis. Organic Chemistry Portal. [\[Link\]](#)
- Pyridine-2-carbaldehyde. Wikipedia. [\[Link\]](#)
- Preparation method for 4-pyridinecarboxaldehyde.
- Nucleophilic addition to 2,3-pyridyne and synthesis of benzonaphthyridinones. PMC - NIH. [\[Link\]](#)

- Reversible hydration of 2- and 4-pyridinecarboxaldehydes. II. General acid-base and metal ion catalysis. ACS Publications. [[Link](#)]
- Kinetic study of the hydration reaction of 2-, 3-, and 4-pyridinecarboxaldehyde. The Journal of Physical Chemistry - ACS Publications. [[Link](#)]
- Preparation method of 2-pyridine carboxaldehyde.
- Preparation method of 2-pyridine carboxaldehyde. Eureka | Patsnap. [[Link](#)]
- 2-Picolinaldehyde. Pharmaffiliates. [[Link](#)]
- 2-Pyridinecarboxaldehyde 98.0%. PureSynth. [[Link](#)]
- 2-Pyridinecarboxaldehyde. PubChem. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Study on chemical properties, synthesis, and application of 2-pyridinecarboxaldehyde_Chemicalbook [chemicalbook.com]
- 2. 4-Pyridinecarboxaldehyde | C₆H₅NO | CID 13389 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Pyridinecarboxaldehyde: Versatility in Medicinal Chemistry and its Preparation Method_Chemicalbook [chemicalbook.com]
- 4. Pyridine-2-carbaldehyde - Wikipedia [en.wikipedia.org]
- 5. 2-Picolinaldehyde | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompass.com]
- 6. 2-Pyridinecarboxaldehyde | C₆H₅NO | CID 14273 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 4-Pyridinecarboxaldehyde (CAS 872-85-5) - Chemical & Physical Properties by Cheméo [cheméo.com]
- 8. chembk.com [chembk.com]

- 9. Isonicotinaldehyde(872-85-5)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 10. Deciphering the electronic structure and conformational stability of 2-pyridinecarboxaldehyde - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 11. pubs.acs.org [pubs.acs.org]
- 12. chemrxiv.org [chemrxiv.org]
- 13. pdf.benchchem.com [pdf.benchchem.com]
- 14. Knoevenagel condensation - Wikipedia [en.wikipedia.org]
- 15. Synthesis and Characterization of Novel Pyridine Periodic Mesoporous Organosilicas and Its Catalytic Activity in the Knoevenagel Condensation Reaction - PMC [pmc.ncbi.nlm.nih.gov]
- 16. bcc.bas.bg [bcc.bas.bg]
- 17. CAS 1121-60-4: 2-Pyridinecarboxaldehyde | CymitQuimica [cymitquimica.com]
- 18. pubs.acs.org [pubs.acs.org]
- 19. Pyrene-Conjugated, 2-Pyridinecarboxaldehyde Derivatives as N-Terminus-Specific Tags for MALDI- and LALDI-MS - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Guide to the Reactivity of 2- vs. 4-Pyridinecarboxaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14344274/docs#a-comparative-guide-to-the-reactivity-of-2-vs-4-pyridinecarboxaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)